

# Tert-butyl 4-iodopiperidine-1-carboxylate physical properties

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## Compound of Interest

Compound Name: *Tert-butyl 4-iodopiperidine-1-carboxylate*

Cat. No.: *B1311319*

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An In-depth Technical Guide to the Physical Properties of **Tert-butyl 4-iodopiperidine-1-carboxylate**

This technical guide provides a comprehensive overview of the core physical properties of **tert-butyl 4-iodopiperidine-1-carboxylate**, a key intermediate in pharmaceutical synthesis. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data, detailed experimental protocols, and a visual workflow diagram to facilitate understanding and application in a laboratory setting.

## Core Physical and Chemical Properties

**Tert-butyl 4-iodopiperidine-1-carboxylate** is a heterocyclic building block utilized in the synthesis of various pharmaceutical compounds.<sup>[1]</sup> Its physical characteristics are crucial for handling, storage, and reaction setup.

## Data Presentation: A Summary of Physical Properties

The quantitative physical and chemical data for **tert-butyl 4-iodopiperidine-1-carboxylate** are summarized in the table below for easy reference and comparison.

| Property           | Value  | Source(s) |
|--------------------|--|-----------|
| Molecular Formula  | C <sub>10</sub> H <sub>18</sub> INO <sub>2</sub>   | [2][3]    |
| Molecular Weight   | 311.16 g/mol                                       | [3][4]    |
| Appearance         | White to light yellow powder or crystal            | [3][5]    |
| Melting Point      | 44 - 49 °C (111.2 - 120.2 °F)                      | [3][5]    |
| Boiling Point      | 318.8 °C at 760 mmHg                               | [4]       |
| Solubility         | Slightly soluble in water;<br>Soluble in methanol. | [6]       |
| Density            | No data available                                  | [2]       |
| Storage Conditions | Refrigerate (0-10°C), protect from light.          | [3][4]    |

## Experimental Protocols

Detailed methodologies for determining key physical properties are essential for verifying substance identity and purity.

### Melting Point Determination

The melting point is a critical indicator of purity for a solid organic compound. Pure compounds typically exhibit a sharp melting range of 0.5-1.0°C, while impurities tend to depress the melting point and broaden the range.[7]

Objective: To accurately determine the melting point range of a solid sample of **tert-butyl 4-iodopiperidine-1-carboxylate**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[7]
- Capillary tubes (sealed at one end)[8]

- Thermometer (calibrated)[7]
- Spatula
- Mortar and pestle (optional, for finely powdering the sample)[9]

#### Procedure:

- Sample Preparation: Place a small amount of the compound on a clean, dry surface. If the sample is not a fine powder, gently crush it.[10]
- Capillary Loading: Push the open end of a capillary tube into the powdered sample to pack a small amount of material into the tube, aiming for a packed column of 1-2 mm in height.[8][10]
- Apparatus Setup:
  - Mel-Temp: Insert the capillary tube into the designated slot in the heating block.
  - Thiele Tube: Attach the capillary tube to a thermometer using a rubber band or thread, ensuring the sample is aligned with the thermometer bulb.[7][8] Suspend the assembly in the oil bath of the Thiele tube.[7]
- Heating:
  - Begin heating the apparatus. For an unknown sample, a rapid initial heating can establish an approximate melting point.
  - For an accurate measurement, allow the apparatus to cool and begin again with a fresh sample, heating slowly at a rate of 1-2°C per minute as the temperature approaches the expected melting point.[7]
- Observation and Recording:
  - Record the temperature ( $T_1$ ) at which the first drop of liquid appears.
  - Record the temperature ( $T_2$ ) at which the entire sample has completely melted into a clear liquid.[9]

- The melting point is reported as the range  $T_1 - T_2$ .

## Solubility Determination

Solubility tests provide valuable information about the polarity and the presence of acidic or basic functional groups within a molecule.[\[11\]](#)

Objective: To determine the solubility of **tert-butyl 4-iodopiperidine-1-carboxylate** in various solvents.

Materials:

- Test tubes and rack
- Spatula
- Graduated pipettes or cylinders
- Vortex mixer (optional)
- Sample of **tert-butyl 4-iodopiperidine-1-carboxylate**
- Solvents: Water, 5% HCl, 5% NaOH, and an organic solvent like methanol or hexane.

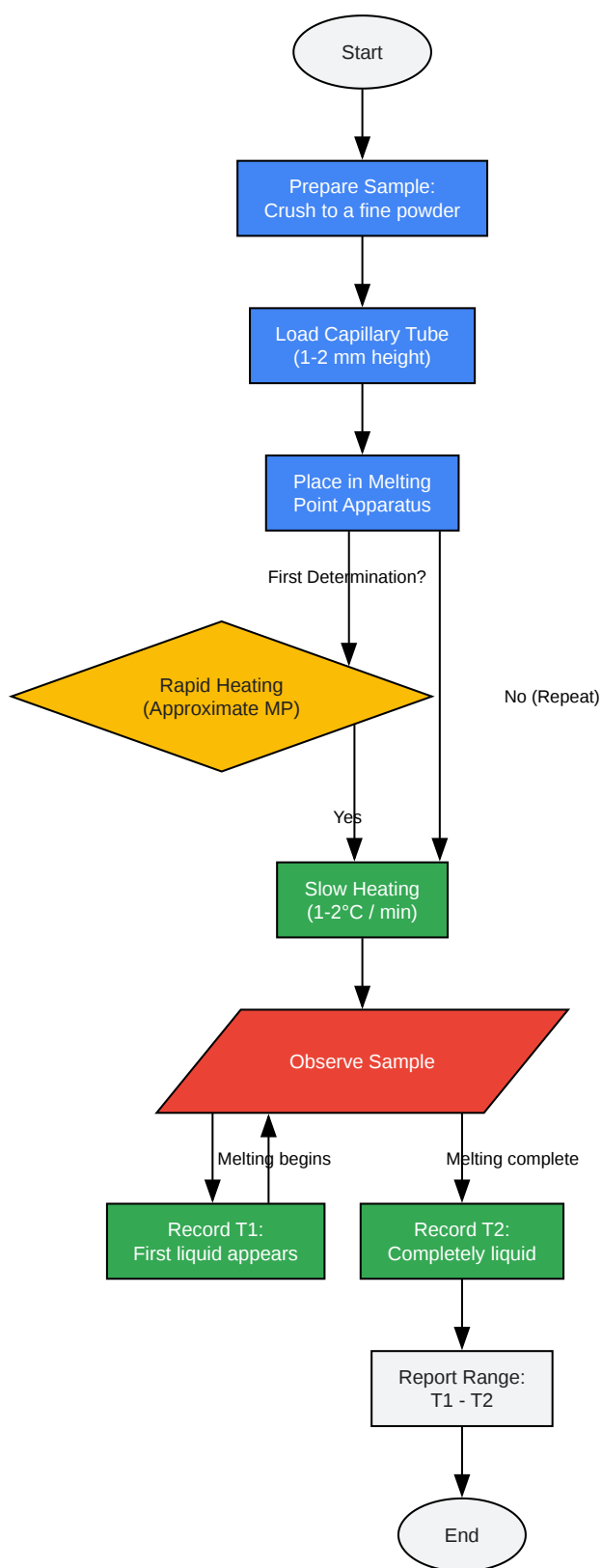
Procedure:

- Sample Measurement: In a small test tube, place approximately 25 mg of the solid compound.[\[12\]](#)
- Solvent Addition: Add 0.75 mL of the chosen solvent (e.g., water) to the test tube in small portions.[\[12\]](#)
- Mixing: After each addition, shake the test tube vigorously for at least 60 seconds to ensure thorough mixing.[\[12\]](#)[\[13\]](#)
- Observation: Observe whether the solid dissolves completely. If the compound dissolves, it is classified as "soluble" in that solvent. If it remains undissolved, it is "insoluble."[\[13\]](#)
- Systematic Testing:

- Begin with water to assess polarity.
- If insoluble in water, proceed to test solubility in 5% HCl (to test for basic groups) and 5% NaOH (to test for acidic groups).[\[11\]](#)
- Test solubility in organic solvents (e.g., methanol) to further classify the compound based on the "like dissolves like" principle.[\[14\]](#)
- Recording: Record the results (soluble or insoluble) for each solvent tested.

## Mandatory Visualization

The following diagram illustrates the logical workflow for determining the melting point of an organic compound.



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Caption: Workflow for Experimental Melting Point Determination.

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